

Essential Safety and Logistics for Handling GSK6853

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Compound of Interest

Compound Name: GSK6853

Cat. No.: B607858

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This guide provides comprehensive safety protocols and logistical information for researchers, scientists, and drug development professionals handling **GSK6853**. The following procedures are designed to ensure the safe handling, storage, and disposal of this potent and selective BRPF1 bromodomain inhibitor.

Personal Protective Equipment (PPE)

When handling **GSK6853** in solid or solution form, it is crucial to use appropriate personal protective equipment to prevent inhalation, skin contact, and eye exposure. The recommended PPE is based on standard practices for handling potent chemical compounds in a laboratory setting.

Standard Handling Operations:

- **Gloves:** Two pairs of chemotherapy-rated nitrile gloves (tested to ASTM D6978 standard) should be worn. Change gloves immediately if contaminated.
- **Eye Protection:** ANSI-rated safety glasses with side shields are the minimum requirement. For procedures with a higher risk of splashing, chemical splash goggles or a full-face shield should be used.
- **Lab Coat:** A fully buttoned lab coat, preferably one that is impermeable or disposable, is required. Cuffs should be tucked into the inner gloves.

- **Respiratory Protection:** For handling the solid powder outside of a containment enclosure, a NIOSH-approved respirator (e.g., an N95 or higher) is necessary to prevent inhalation. All weighing and aliquoting of the powder must be performed in a certified chemical fume hood, glovebox, or other ventilated enclosure.

Logistical and Physicochemical Data

Proper storage and handling are informed by the compound's physical and chemical properties.

Property	Data
Chemical Name	N-[2,3-dihydro-1,3-dimethyl-6-[(2R)-2-methyl-1-piperazinyl]-2-oxo-1H-benzimidazol-5-yl]-2-methoxy-benzamide
CAS Number	1910124-24-1
Molecular Formula	C ₂₂ H ₂₇ N ₅ O ₃
Molecular Weight	409.5 g/mol
Appearance	Solid powder
Storage Temperature	Store at -20°C for long-term stability.
Solubility	DMSO: ≥ 81 mg/mL (197.81 mM) Ethanol: 30 mg/mL DMF: 30 mg/mL
Recommended Cell Assay Concentration	To minimize the chance of off-target effects, it is recommended to use a concentration no higher than 1 µM in cell-based assays. [1] [2]

Experimental Protocols

Step-by-Step Handling and Solution Preparation Protocol

This protocol outlines the essential steps for safely handling **GSK6853** from receipt to preparation of a stock solution.

- Receiving and Inspection:
 - Upon receipt, inspect the external packaging for any signs of damage.
 - Don a single pair of nitrile gloves before handling the package.
 - Transport the sealed container to the designated potent compound handling area.
- Preparation of the Handling Area:
 - Ensure the chemical fume hood or ventilated enclosure is functioning correctly.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment: vials, spatulas, solvent, pipettes, and waste containers.
- Donning Full PPE:
 - Put on the lab coat, two pairs of nitrile gloves (one over the other, with the inner pair tucked under the coat sleeve), and safety glasses or goggles.
 - If weighing the powder outside of an enclosure, a respirator is required.
- Weighing and Aliquoting (Inside a Fume Hood):
 - Perform all manipulations of the solid compound within the fume hood to minimize inhalation risk.
 - Carefully open the primary container.
 - Use a dedicated, clean spatula to weigh the desired amount of **GSK6853** onto weighing paper or directly into a tared vial.
 - Avoid generating dust. If powder becomes airborne, cease work and allow the ventilation to clear it.
 - Securely cap the primary container and the new aliquot vial.

- Solution Preparation:
 - Add the desired volume of solvent (e.g., DMSO) to the vial containing the **GSK6853** powder.
 - Cap the vial and vortex or sonicate as needed to ensure complete dissolution.
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
- Post-Handling Decontamination and Doffing PPE:
 - Wipe down the spatula, work surface, and any equipment with an appropriate cleaning solvent (e.g., 70% ethanol).
 - Dispose of all contaminated disposables (gloves, bench paper, weighing paper) into the designated cytotoxic/cytostatic waste container.
 - Doff PPE in the correct order: outer gloves, lab coat, inner gloves.
 - Wash hands thoroughly with soap and water.

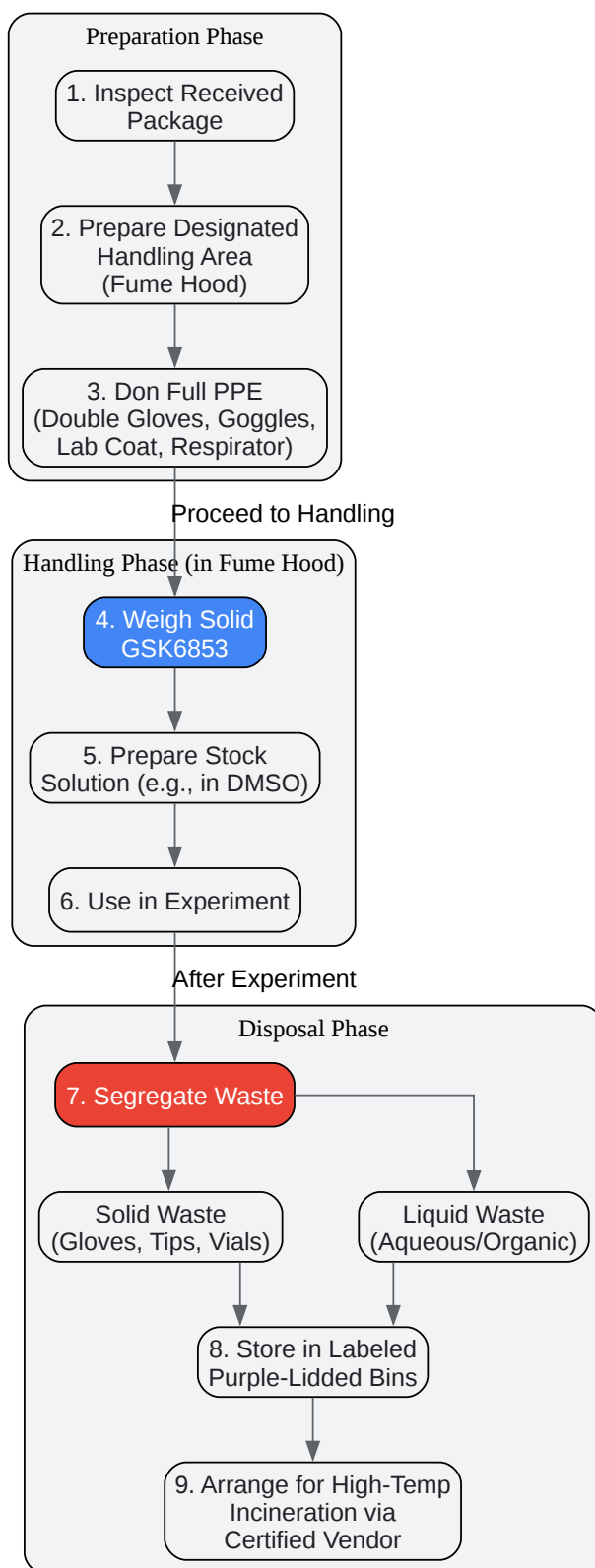
Disposal Plan

Due to its potent biological activity, **GSK6853** and all materials contaminated with it must be treated as hazardous chemical waste.

- Waste Segregation: All waste contaminated with **GSK6853** must be segregated from regular laboratory trash.^{[3][4]}
- Solid Waste:
 - Contaminated items such as gloves, pipette tips, vials, and bench paper should be placed in a clearly labeled, sealed plastic bag or a designated purple-lidded waste bin for cytotoxic/cytostatic materials.^{[4][5]}
 - Unused or expired solid **GSK6853** powder must be disposed of in its original container, placed within a secondary container, and labeled as hazardous waste.

- Liquid Waste:
 - Aqueous solutions containing **GSK6853** should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.[\[6\]](#)
 - Organic solvent solutions (e.g., DMSO stocks) must be collected in a separate, compatible, and clearly labeled hazardous waste container.
- Final Disposal: All **GSK6853** waste must be disposed of through a licensed hazardous waste management company. The required method of disposal is high-temperature incineration.[\[5\]](#)
[\[7\]](#)

Workflow for Safe Handling of GSK6853



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Caption: Workflow for the safe handling and disposal of **GSK6853**.

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